

Papaverinol: An In-Depth Technical Guide on a Derivative of Isoquinoline Alkaloids

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Compound of Interest

Compound Name: *Papaverinol*

Cat. No.: *B1212717*

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Abstract

Papaverinol, an isoquinoline alkaloid, is recognized primarily as a derivative and metabolite of the well-characterized compound, papaverine. While research directly focused on **papaverinol** is limited, its structural similarity to papaverine suggests a comparable pharmacological profile. This technical guide provides a comprehensive overview of **papaverinol**, detailing its chemical properties and exploring its potential biological activities through the extensive data available for its parent compound, papaverine. This document summarizes quantitative data, outlines relevant experimental protocols, and visualizes key signaling pathways to serve as a valuable resource for researchers and professionals in drug development.

Introduction to Papaverinol

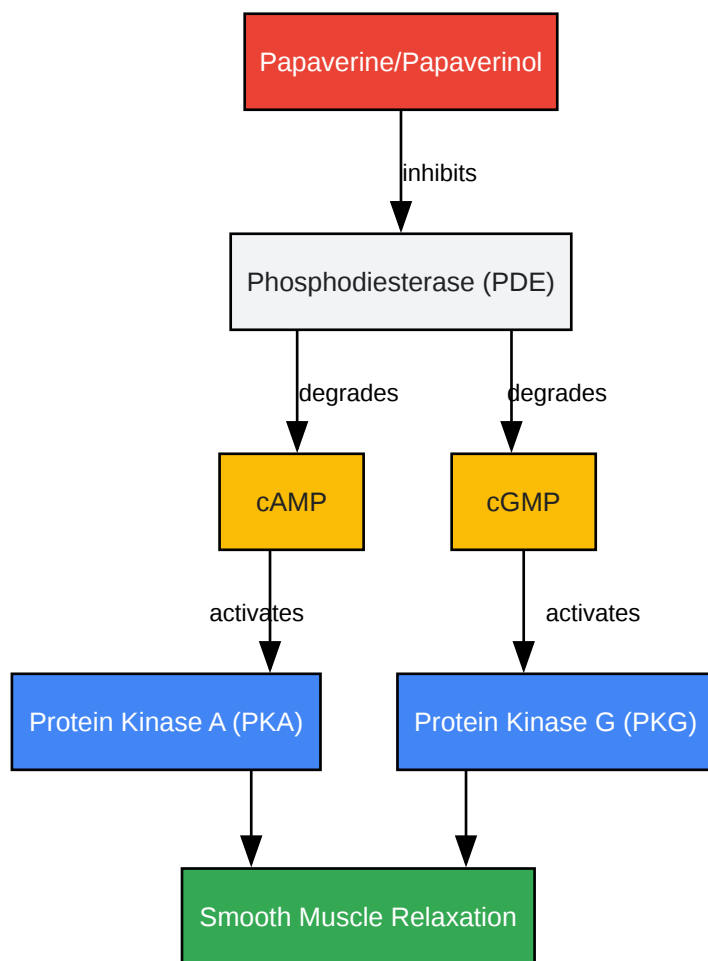
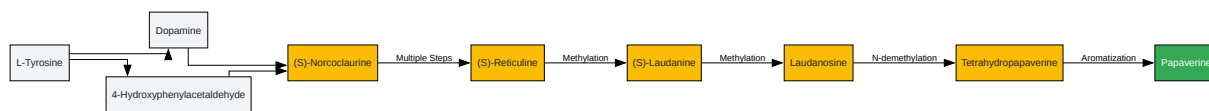
Papaverinol is classified as a benzyliisoquinoline alkaloid, a large and diverse group of naturally occurring compounds.[1] It is structurally derived from papaverine, a major alkaloid of the opium poppy (*Papaver somniferum*), from which it is often obtained as a degradation product. The chemical structure of **papaverinol** is characterized by an isoquinoline core with a substituted benzyl group.

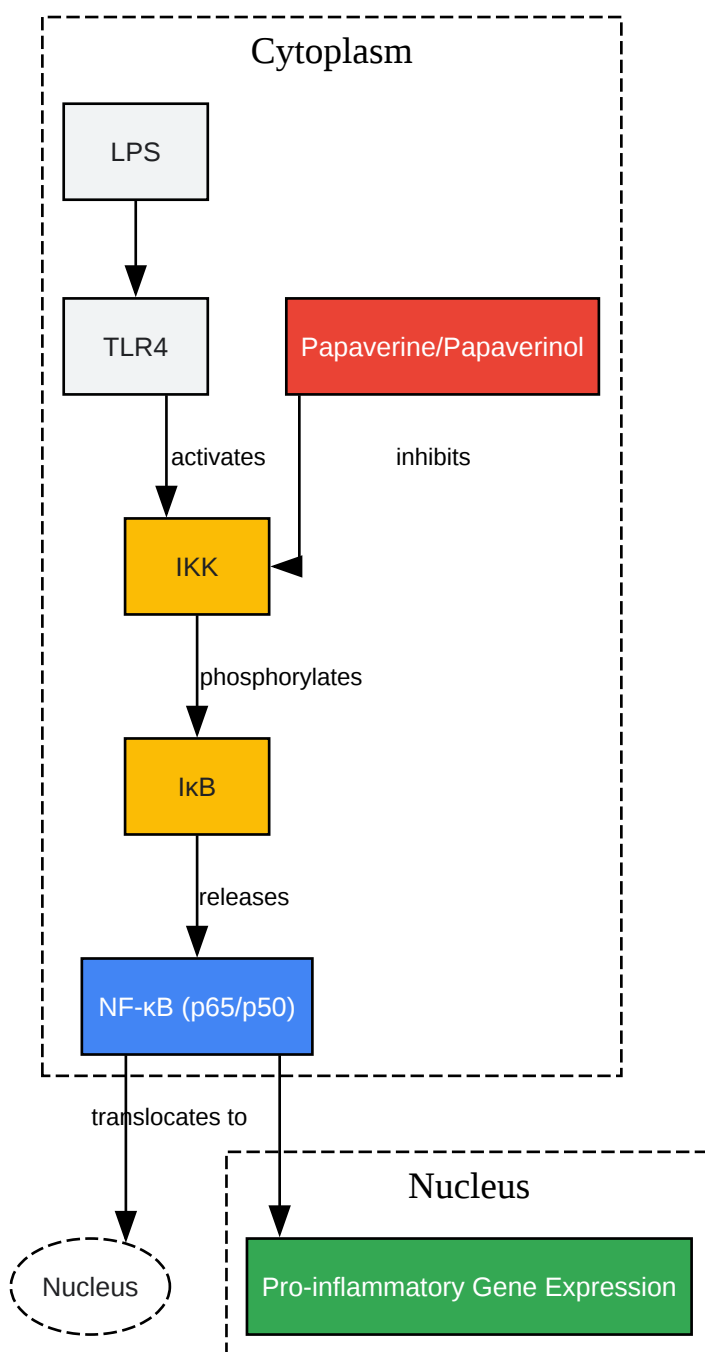
Chemical Properties of **Papaverinol**:

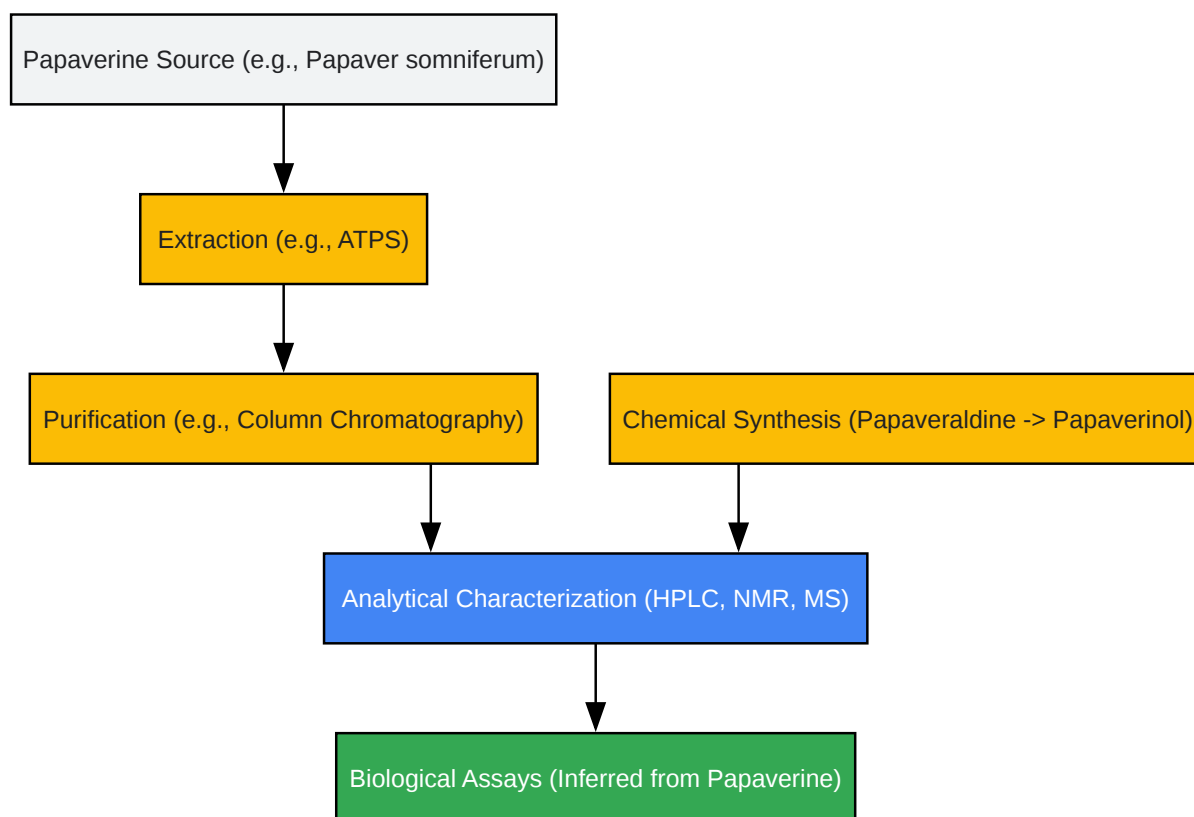
Property	Value	Reference
IUPAC Name	(6,7-dimethoxyisoquinolin-1-yl)-(3,4-dimethoxyphenyl)methanol	
Molecular Formula	C ₂₀ H ₂₁ NO ₅	
Molecular Weight	355.38 g/mol	
CAS Number	482-76-8	[2]

Biosynthesis of the Papaverine Scaffold

The biosynthesis of papaverine, and by extension the foundational structure of **papaverinol**, is a complex enzymatic process originating from the amino acid L-tyrosine. The pathway involves a series of condensations, hydroxylations, and methylations to form the core benzyloisoquinoline skeleton.







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References

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- 2. alpha-(3,4-Dimethoxyphenyl)-6,7-dimethoxy-1-isoquinolinemethanol | C₂₀H₂₁NO₅ | CID 275192 - PubChem [pubchem.ncbi.nlm.nih.gov]
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